

Aurous Iodide (AuI): A Comprehensive Technical Guide

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides an in-depth technical overview of the physical and chemical properties of aurous iodide (AuI). It is intended to serve as a comprehensive resource, consolidating key data on its structural, thermal, and reactive characteristics. Detailed experimental protocols for synthesis and characterization are provided, and quantitative data are summarized in tabular format for clarity and comparative analysis. Visual diagrams generated using the DOT language are included to illustrate synthesis pathways and experimental workflows, adhering to specified formatting for maximum clarity.

Physical Properties

Aurous iodide is a yellow crystalline solid known for its unique structural and physical characteristics.[1][2][3] The key physical properties are summarized below, compiled from various sources.

General and Crystallographic Properties

The compound crystallizes in a tetragonal structure and is notable for its compressibility.[2][4] High-pressure studies indicate it is an extremely compressible material with a bulk modulus comparable to that of molecular solids.[4]



Property	Value	Reference(s)
Molecular Formula	Aul	[1][2]
Molar Mass	323.871 g/mol	[2][3][5]
Appearance	Yellowish to greenish-yellow crystalline powder	[1][2][3]
Density	8.25 g/cm ³ (8250 kg/m ³)	[1][2][3]
Crystal Structure	Tetragonal	[2][4]
Space Group	P4 ₂ /ncm (No. 138)	[2][4]
Lattice Constants (a, c)	a = 4.359 Å (0.4359 nm)c = 13.711 Å (1.3711 nm)	[2]
Magnetic Susceptibility (χ)	-91.0·10 ⁻⁶ cm³/mol	[2]
Bulk Modulus (K ₀)	18.1(8) GPa	[4]

Thermal and Solubility Properties

Aurous iodide is thermally sensitive and decomposes upon heating.[3] Its interaction with solvents is limited, as it tends to decompose in the presence of water or humidity.[2]

Property	Value	Reference(s)
Melting Point	Decomposes, reported at 100 °C and 120 °C	[1][3]
Boiling Point	Not applicable	[1]
Solubility in Water	Insoluble; gradually decomposes upon contact	[1][2]

Chemical Properties

The chemistry of aurous iodide is characterized by the +1 oxidation state of gold and its reactivity towards light, moisture, and Lewis bases.



- Stability: Aurous iodide is unstable and gradually decomposes upon exposure to water, humidity, or light.[2] In the presence of UV light and heat, it decomposes into elemental gold (Au) and iodine (I₂).[6]
- Oxidation State: The gold atom in aurous iodide exists in the +1 oxidation state.[3]
- Reactivity with Lewis Bases: It readily reacts with Lewis bases to form a variety of coordination complexes.[2]
- Thermal Decomposition: When heated, Aul decomposes.[3] This property is critical for its handling and storage, which should be in a cool, dry, and dark environment.[6]
- High-Pressure Behavior: Under high pressure, aurous iodide undergoes a phase transition beginning at 1.5 GPa.[4] Between 3.8 GPa and 10.7 GPa, low- and high-pressure phases coexist. Beyond 10.7 GPa, the material undergoes irreversible amorphization.[4]

Experimental Protocols

This section details the methodologies for the synthesis and characterization of aurous iodide as cited in the literature.

Synthesis of Aurous Iodide

Several methods for the synthesis of aurous iodide have been reported.

Method 1: Reaction of Gold with Iodine and Potassium Iodide

- Reactants: Gold (Au) powder, iodine (I₂), and potassium iodide (KI).[2]
- Procedure: Gold powder is dissolved in an aqueous solution containing iodine and potassium iodide. The exact stoichiometry, temperature, and reaction time are subject to specific laboratory procedures but generally involve stirring the mixture until the reaction is complete.
- Product Isolation: The resulting aurous iodide precipitate is isolated via filtration, washed to remove impurities, and dried under vacuum.

Method 2: Reaction of Tetrachloridoauric Acid with Potassium Iodide

Foundational & Exploratory





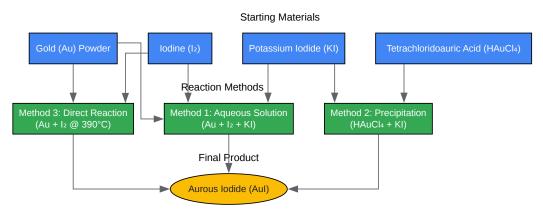
- Reactants: Tetrachloridoauric acid (HAuCl₄) solution and potassium iodide (KI).[2]
- Procedure: An aqueous solution of potassium iodide is added to a solution of tetrachloridoauric acid. This results in the reduction of Au(III) to Au(I) and the precipitation of aurous iodide.
- Product Isolation: The product is collected by filtration, washed with deionized water, and dried.

Method 3: Direct Reaction of Elements at High Temperature

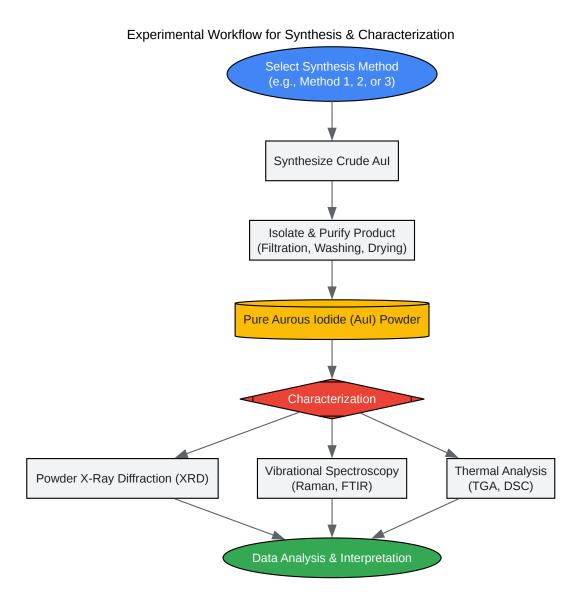
- Reactants: Elemental gold (Au) and iodine (I2).[2]
- Procedure: Gold and iodine are combined in a sealed vessel under a protective atmosphere (e.g., nitrogen or argon). The mixture is heated to approximately 390 °C to facilitate the direct reaction.
- Product Isolation: The reaction vessel is cooled, and the aurous iodide product is collected. A variation for purification involves heating gold and iodine in a sealed tube at 120°C for an extended period (e.g., 4 months).[6]



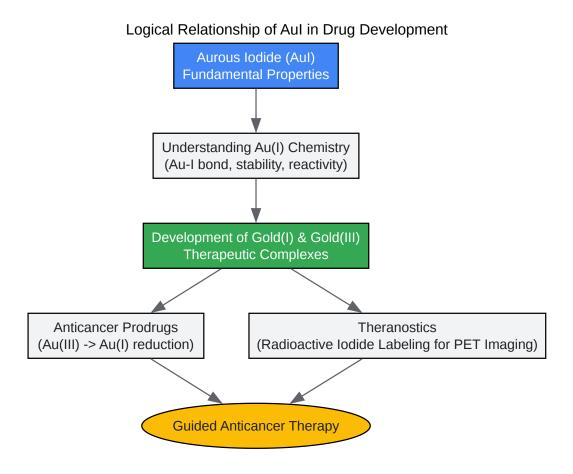
Synthesis Pathways for Aurous Iodide (AuI)











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